

(2E)-Butenoyl-CoA: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (2E)-butenoyl-CoA

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Introduction

(2E)-Butenoyl-CoA, commonly known as crotonoyl-CoA, is a pivotal intermediate in several essential metabolic pathways, including the β -oxidation of fatty acids and the catabolism of the amino acids lysine and tryptophan. Its strategic position at the crossroads of lipid and amino acid metabolism makes it a molecule of significant interest for researchers in biochemistry, metabolic disorders, and drug development. This technical guide provides an in-depth overview of the structure, function, and relevant experimental methodologies associated with **(2E)-butenoyl-CoA**.

Structure and Chemical Properties

(2E)-Butenoyl-CoA is an acyl-CoA thioester, characterized by a four-carbon unsaturated fatty acyl chain attached to coenzyme A via a thioester bond. The "(2E)" designation specifies the trans configuration of the double bond between the second and third carbon atoms of the butenoyl group.

Chemical Structure:

The structure of **(2E)-butenoyl-CoA** consists of a butenoyl group linked to a coenzyme A molecule. Coenzyme A itself is a complex molecule composed of β -mercaptoethylamine, pantothenic acid (vitamin B5), and adenosine 3',5'-bisphosphate.

Key Chemical Data:

Property	Value
Chemical Formula	C25H40N7O17P3S
Molecular Weight	835.61 g/mol
IUPAC Name	S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl](2E)-but-2-enethioate
Synonyms	Crotonoyl-CoA, Crotonyl Coenzyme A, (E)-But-2-enoyl-CoA
InChI Key	KFWWCMJSYSSPSK-UHFFFAOYSA-N
SMILES	<chem>CC=CC(=O)SCCNC(=O)CCNC(=O)C(O)C(C)(C)COP(O)(=O)OP(O)(=O)OCC1OC(C(O)C1OP(O)(O)=O)N1C=NC2=C(N)N=CN=C12</chem>

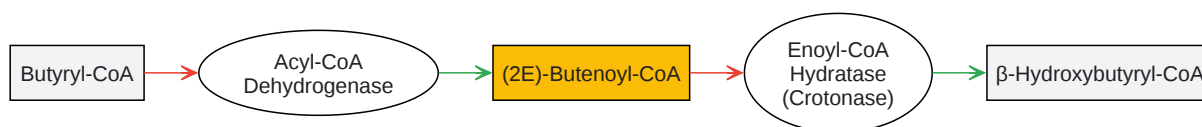
Biological Function and Metabolic Pathways

(2E)-Butenoyl-CoA is a critical intermediate in two major catabolic pathways: fatty acid β -oxidation and the degradation of lysine and tryptophan.^{[1][2][3]}

Fatty Acid β -Oxidation

In the mitochondrial matrix, the breakdown of fatty acids occurs through a cyclical process called β -oxidation. **(2E)-Butenoyl-CoA** is formed during the first step of the second and subsequent cycles of β -oxidation of even-numbered fatty acids. The enzyme acyl-CoA dehydrogenase catalyzes the dehydrogenation of a saturated acyl-CoA (like butyryl-CoA), introducing a trans double bond and forming **(2E)-butenoyl-CoA**.^[4] This intermediate is then

hydrated by enoyl-CoA hydratase to form β -hydroxybutyryl-CoA, which proceeds through the remaining steps of the cycle.[4]

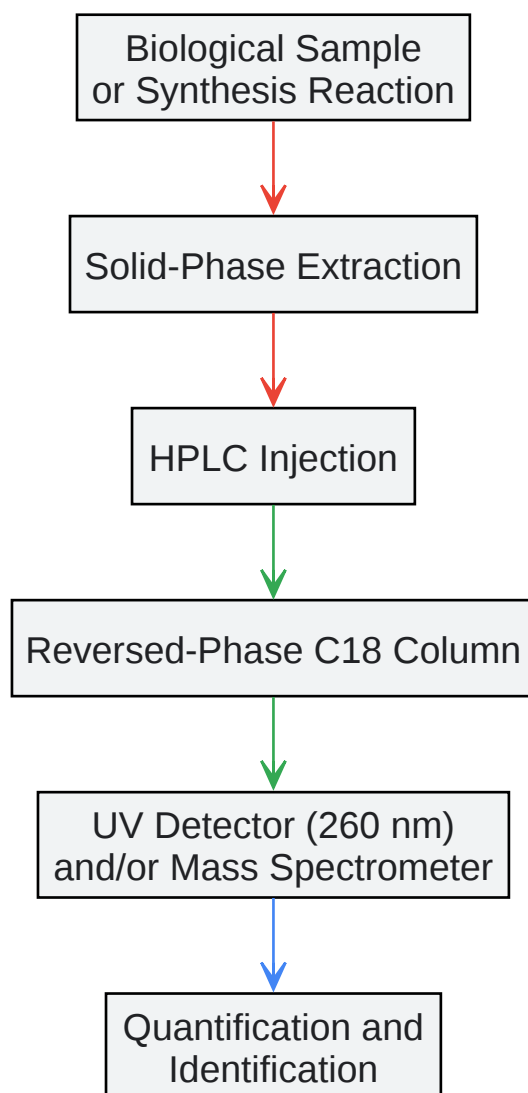
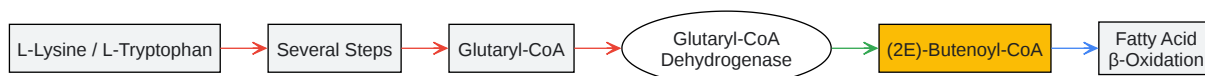


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Diagram 1. Role of **(2E)-Butenoyl-CoA** in Fatty Acid β -Oxidation.

Lysine and Tryptophan Catabolism

(2E)-Butenoyl-CoA is also an intermediate in the degradation pathways of the amino acids L-lysine, L-hydroxylysine, and L-tryptophan.[1][5] In these pathways, glutaryl-CoA is oxidatively decarboxylated by the mitochondrial enzyme glutaryl-CoA dehydrogenase to produce **(2E)-butenoyl-CoA** and CO₂. [5][6] This **(2E)-butenoyl-CoA** can then enter the fatty acid β -oxidation pathway for further metabolism.



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